

**Compound of Interest**Compound Name: *Isopropyl pentyl ether*Cat. No.: *B13807955*

An In-depth Technical Guide to **Isopropyl Pentyl Ether**: Chemical Properties, Structure, and Applications

## Introduction

**Isopropyl pentyl ether**, a member of the ether family of organic compounds, is a molecule of interest for researchers and scientists in various fields,

It is important to distinguish between isomers. While this guide focuses on **isopropyl pentyl ether** (1-isopropoxypentane), another common isomer is

## Chemical Structure and Nomenclature

The structural identity of a chemical compound is fundamental to understanding its behavior.

- IUPAC Name: 1-(propan-2-yloxy)pentane[7]
- Synonyms: **Isopropyl pentyl ether**, Ether, isopropyl pentyl[7][8]
- Molecular Formula:  $C_8H_{18}O$ [7][8]
- Molecular Weight: 130.23 g/mol [7][9]
- Canonical SMILES: CCCCCOC(C)C[7]
- InChI: InChI=1S/C8H18O/c1-4-5-6-7-9-8(2)3/h8H,4-7H2,1-3H3[7][8]
- CAS Registry Number: 5756-37-6[7][8]

Figure 1: 2D Structure of **Isopropyl Pentyl Ether**

```
graph Isopropyl_Pentyl_Ether {
  layout=neato;
  node [shape=plaintext];
  C1 -- 0 [len=1.5];
  0 -- C2 [len=1.5];
  C2 -- C3 [len=1.5];
  C2 -- C4 [len=1.5];
  C1 -- C5 [len=1.5];
  C5 -- C6 [len=1.5];
  C6 -- C7 [len=1.5];
  C7 -- C8 [len=1.5];

  // Atom labels
  C1 [label="CH2"];
  0 [label="O"];
  C2 [label="CH"];
  C3 [label="CH3"];
  C4 [label="CH3"];
```

```
C5 [label="CH2"];  
C6 [label="CH2"];  
C7 [label="CH2"];  
C8 [label="CH3"];  
}
```

Caption: Preferred synthetic pathway for **isopropyl pentyl ether** via Williamson synthesis.

## Experimental Protocol: Generalized Williamson Ether Synthesis

- Alkoxide Formation: In a dry reaction flask under an inert atmosphere (e.g., nitrogen), dissolve pentan-1-ol
- Nucleophilic Substitution: To the generated alkoxide solution, add 2-halopropane (e.g., 2-bromopropane) drop
- Workup and Purification: Quench the reaction by carefully adding water. Transfer the mixture to a separator

## Reactivity

Ethers are generally unreactive towards many reagents, including dilute acids, bases, halogens, and nucleophiles.

- Acidic Cleavage: The most significant reaction of ethers is their cleavage by strong, concentrated acids, such as
- Peroxide Formation: A critical safety concern with ethers is their tendency to form explosive peroxides upon

## Applications in Research and Drug Development

The ether functional group is a common structural motif in many biologically active molecules and pharmaceuticals.

- **Reaction Solvent:** Due to their low reactivity and ability to dissolve a wide range of organic compounds, ethers are commonly used as reaction solvents in organic synthesis.
- **Extraction Solvent:** In the pharmaceutical industry, ethers are used as extraction solvents for the purification of various compounds.
- **Pharmaceutical Building Blocks:** The ether linkage is present in numerous drugs. The synthesis of these molecules often involves the use of ethers as intermediates or starting materials.
- **Excipients and Drug Delivery:** While not **isopropyl pentyl ether** itself, related ether compounds like Polyethylene Glycol (PEG) are used as excipients and drug delivery vehicles.

## Safety and Handling

Proper handling of ethers is crucial to ensure laboratory safety.

- **Hazards:**

- 

Flammability: **Isopropyl pentyl ether** is a flammable liquid. Vapors can form explosive mixtures with air and

- 

Peroxide Formation: May form explosive peroxides upon storage and exposure to air.[\[13\]](#)

- 

Health: May cause drowsiness or dizziness upon inhalation.[\[17\]](#) It can be irritating to the eyes, respiratory

- 

Handling Precautions:

- 

Work in a well-ventilated area or a chemical fume hood.[\[18\]](#)

- 

Keep away from heat, sparks, open flames, and other ignition sources.[\[17\]](#)

- 

Use spark-proof tools and explosion-proof equipment.[\[14\]](#)

- 

Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[\[18\]](#)

- - Storage:
    - Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[18]
    - Keep containers tightly closed and protected from light.[13][14]
    - Containers should be dated upon opening and periodically tested for the presence of peroxides.[14]

## Conclusion

**Isopropyl pentyl ether** is a structurally simple yet chemically significant molecule. Its properties are defined

## References

- Cheméo. (n.d.). Chemical Properties of Isopropyl tert-pentyl ether.
- National Institute of Standards and Technology. (n.d.). Isopropyl tert-pentyl ether. NIST Chemistry WebBook.
- National Center for Biotechnology Information. (n.d.). **Isopropyl pentyl ether**. PubChem Compound Database.
- National Institute of Standards and Technology. (n.d.). Isopropyl tert-pentyl ether. NIST Chemistry WebBook.

- Stenutz, R. (n.d.). **isopropyl pentyl ether**.
- SPI Supplies Division. (n.d.). Safety Data Sheet.
- Chemistry Steps. (n.d.). Williamson Ether Synthesis.
- National Institute of Standards and Technology. (n.d.). Pentane, 1-(1-methylethoxy)-. NIST Chemistry WebBook
- (n.d.). Safety data sheet.
- Wikipedia. (n.d.). Williamson ether synthesis.
- (n.d.). The Williamson Ether Synthesis.
- Master Organic Chemistry. (2014). The Williamson Ether Synthesis.
- (n.d.). Williamson Ether Synthesis.
- Cole-Parmer. (n.d.). Material Safety Data Sheet - Isopropyl ether.
- PrepChem.com. (n.d.). Synthesis of isopropyl ether.
- PrepChem.com. (n.d.). Synthesis of isopropyl (2-isopropylphenyl) ether.
- Pearson. (2024). How could you synthesize isopropyl propyl ether, using isopropyl alcohol as the only carbon
- Chemistry LibreTexts. (2024). Spectroscopy of Ethers.
- Chemistry LibreTexts. (2024). Reactions of Ethers: Acidic Cleavage.
- (n.d.). Permitted Daily Exposure for Diisopropyl Ether as a Residual Solvent in Pharmaceuticals.
- SpectraBase. (n.d.). Isopropyl ether - Optional[1H NMR] - Spectrum.

- YouTube. (2009). Reaction of sec-butyl isopropyl ether with Hydrobromic Acid.
- SpectraBase. (n.d.). Isopropyl ether - Optional[170 NMR] - Chemical Shifts.
- Google Patents. (n.d.). Process for preparing diisopropyl ether.
- National Center for Biotechnology Information. (2022). Isopropyl Amino Acid Esters Ionic Liquids as Vehicles
- ResearchGate. (2025). Investigation of Effect of Isopropyl Palmitate on Drug Release from Transdermal Patch

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

1. labinsights.nl [labinsights.nl]
2. chem.libretexts.org [chem.libretexts.org]
3. Isopropyl tert-pentyl ether - Chemical & Physical Properties by Cheméo [chemeo.com]
4. Isopropyl tert-pentyl ether [webbook.nist.gov]
5. Isopropyl tert-pentyl ether [webbook.nist.gov]
6. benchchem.com [benchchem.com]
7. Isopropyl pentyl ether | C<sub>8</sub>H<sub>18</sub>O | CID 138582 - PubChem [pubchem.ncbi.nlm.nih.gov]
8. Pentane, 1-(1-methylethoxy)- [webbook.nist.gov]
9. isopropyl pentyl ether [stenutz.eu]
10. gold-chemistry.org [gold-chemistry.org]
11. The Williamson Ether Synthesis [cs.gordon.edu]
12. youtube.com [youtube.com]
13. fishersci.com [fishersci.com]
14. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
15. Permitted Daily Exposure for Diisopropyl Ether as a Residual Solvent in Pharmaceuticals - PMC [pmc.ncbi.nlm.nih.gov]
16. researchgate.net [researchgate.net]
17. bg.cpachem.com [bg.cpachem.com]
18. 2spi.com [2spi.com]
- To cite this document: BenchChem. [Isopropyl pentyl ether chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [http

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.